

Standard Operating Procedure: Disposal of 3-Oxo-17-methyloctadecanoyl-CoA

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Compound of Interest

Compound Name: 3-Oxo-17-methyloctadecanoyl-CoA

Cat. No.: B15546733

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For inquiries, contact your institution's Environmental Health and Safety (EHS) department.

This document provides a detailed protocol for the safe and proper disposal of **3-Oxo-17-methyloctadecanoyl-CoA**. In the absence of a specific Safety Data Sheet (SDS) for this compound, a cautious approach is mandated. Therefore, it is to be treated as a potentially hazardous chemical waste.

Personal Protective Equipment (PPE)

Prior to handling **3-Oxo-17-methyloctadecanoyl-CoA** for disposal, all personnel must be equipped with the following standard laboratory PPE:

- Nitrile gloves
- Safety glasses or goggles
- A fully buttoned laboratory coat

Waste Characterization and Segregation

Due to the lack of specific hazard data for **3-Oxo-17-methyloctadecanoyl-CoA**, it should be managed as a chemical waste. Do not dispose of this compound down the drain or in regular solid waste receptacles.

Waste Classification:

For disposal purposes, **3-Oxo-17-methyloctadecanoyl-CoA** should be classified as a non-halogenated organic chemical waste. It should be segregated from other waste streams to avoid incompatible mixtures.

Waste Stream	Description	Container Type	Segregation Notes
Solid Waste	Pure 3-Oxo-17-methyloctadecanoyl-CoA in solid form.	A clean, dry, and chemically compatible container with a screw-top lid.	Store separately from strong acids, bases, and oxidizers.
Liquid Waste	Solutions containing 3-Oxo-17-methyloctadecanoyl-CoA.	A leak-proof, screw-top container. If the solvent is flammable, use a container rated for flammable liquids.	Identify all solvent components on the waste label. Do not mix with halogenated solvents.
Contaminated Labware	Disposable items such as pipette tips, microfuge tubes, and gloves that have come into contact with the compound.	A designated, clearly labeled hazardous waste bag or container.	Segregate sharps into a designated sharps container.

Disposal Procedure

The following step-by-step process must be followed for the disposal of **3-Oxo-17-methyloctadecanoyl-CoA**:

- **Container Preparation:** Select a waste container that is in good condition, free of contamination, and compatible with the chemical. The container must have a secure, screw-top lid.
- **Waste Collection:**

- Solids: Carefully transfer the solid **3-Oxo-17-methyloctadecanoyl-CoA** into the designated solid waste container.
- Liquids: Using a funnel, pour liquid waste into the designated liquid waste container. Do not fill the container beyond 90% of its capacity to allow for vapor expansion.
- Contaminated Materials: Place all contaminated disposables into the appropriate hazardous waste container.
- Labeling: Affix a completed hazardous waste label to the container. The label must include:
 - The full chemical name: "**3-Oxo-17-methyloctadecanoyl-CoA**"
 - The concentration and/or quantity of the waste.
 - The date of accumulation.
 - The name of the principal investigator and the laboratory location.
 - The words "Hazardous Waste".
- Storage: Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory. Ensure secondary containment is used to prevent spills.
- Waste Pickup: Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not allow waste to accumulate for more than 90 days.

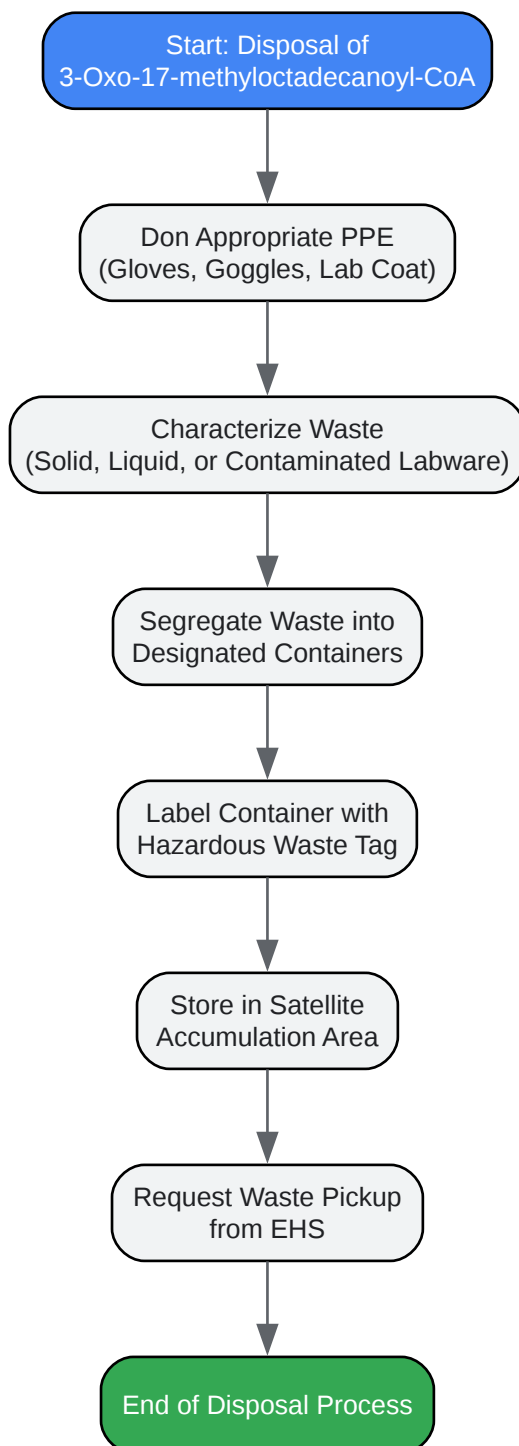
Spill and Emergency Procedures

In the event of a spill:

- Alert Personnel: Immediately notify others in the vicinity.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Control the Spill: If it is safe to do so, use an appropriate absorbent material (e.g., chemical spill pads or vermiculite) to contain the spill.

- Clean-Up: Wearing appropriate PPE, carefully clean the affected area. All materials used for clean-up must be disposed of as hazardous waste.
- Report: Report the incident to your laboratory supervisor and the EHS department.

Disposal Workflow



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Caption: Disposal workflow for **3-Oxo-17-methyloctadecanoyl-CoA**.

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